

# Personal protective equipment for handling Angelic Anhydride

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## Compound of Interest

Compound Name: Angelic Anhydride

Cat. No.: B592597

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## Essential Safety and Handling Guide for Angelic Anhydride

For Immediate Use by Laboratory Professionals

This guide provides critical safety and logistical information for the handling and disposal of **Angelic Anhydride** (CAS: 94487-74-8), also known as (Z)-2-Methylbut-2-enoic anhydride. Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk to personnel.

## Quantitative Data Summary

The following table summarizes key quantitative data for **Angelic Anhydride**, providing a quick reference for its physical and chemical properties.

Property	Value
Molecular Formula	C <sub>10</sub> H <sub>14</sub> O <sub>3</sub> [1]
Molecular Weight	182.22 g/mol [1]
Boiling Point	108 °C at 13 mmHg[2][3]
Density	1.02 g/cm <sup>3</sup> [3]
Refractive Index	1.4720-1.4750

# Hazard Identification and Personal Protective Equipment (PPE)

**Angelic Anhydride** is a corrosive substance that poses significant health risks upon exposure. Understanding these hazards is paramount for safe handling.

GHS Hazard Classifications:

- H290: May be corrosive to metals.
- H314: Causes severe skin burns and eye damage.
- H318: Causes serious eye damage.

Mandatory Personal Protective Equipment (PPE):

A comprehensive PPE strategy is required to mitigate the risks associated with **Angelic Anhydride**.

PPE Category	Specification
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).
Eye & Face Protection	Safety goggles and a face shield.
Skin & Body Protection	Chemical-resistant lab coat, long pants, and closed-toe shoes.
Respiratory Protection	Use in a well-ventilated area or with a fume hood.

## Operational Plan: Safe Handling Protocol

The following step-by-step protocol outlines the safe handling of **Angelic Anhydride** from receipt to disposal.

### 3.1. Pre-Handling Checks:

- Verify Chemical Identity: Confirm the container is correctly labeled as **Angelic Anhydride**.
- Inspect Container: Check for any signs of damage or leaks.
- Review Safety Data Sheet (SDS): Ensure all personnel involved are familiar with the SDS.
- Prepare Workspace: Work should be conducted in a designated area, preferably within a chemical fume hood. Ensure an eyewash station and safety shower are readily accessible.
- Assemble PPE: Don all required personal protective equipment as specified in the table above.

### 3.2. Handling Procedure:

- Grounding: If transferring large quantities, ensure containers are properly grounded to prevent static discharge.
- Dispensing: Use only compatible, clean, and dry utensils (e.g., glass or PTFE) for transferring the liquid.
- Avoid Inhalation: Keep the container sealed when not in use and handle in a well-ventilated area to minimize vapor inhalation.
- Prevent Contact: Avoid all direct contact with skin and eyes.

### 3.3. Post-Handling:

- Secure Container: Tightly seal the **Angelic Anhydride** container.
- Decontaminate: Clean any contaminated surfaces with an appropriate solvent, followed by soap and water.
- Remove PPE: Remove PPE in the correct order to avoid cross-contamination.
- Personal Hygiene: Wash hands and any exposed skin thoroughly with soap and water after handling.

## Emergency and Disposal Plan

Immediate and appropriate action is crucial in the event of an emergency.

#### 4.1. Emergency Procedures:

Emergency Scenario	Action
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek immediate medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.
Spill	Evacuate the area. Wear appropriate PPE. Absorb the spill with an inert, non-combustible material (e.g., sand, vermiculite). Collect the material into a suitable, labeled container for hazardous waste disposal. Ventilate the area and wash the spill site after material pickup is complete.

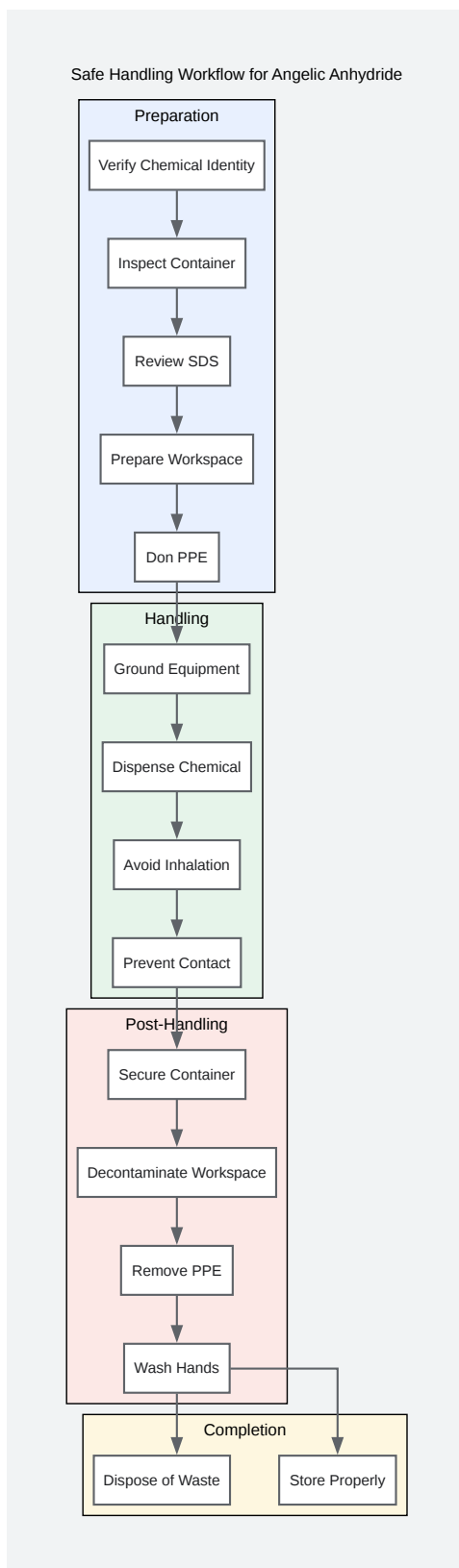
#### 4.2. Disposal Plan:

- **Waste Collection:** All waste materials, including unused **Angelic Anhydride**, contaminated absorbents, and disposable PPE, must be collected in a designated, labeled, and sealed hazardous waste container.
- **Storage:** Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials.

- Disposal: Dispose of the hazardous waste through a licensed chemical waste disposal service, in accordance with all local, state, and federal regulations. Do not dispose of down the drain.

## Safe Handling Workflow Diagram

The following diagram illustrates the logical flow of the safe handling protocol for **Angelic Anhydride**.



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Caption: Workflow for the safe handling of **Angelic Anhydride**.

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## References

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